

Application Notes & Protocols: Derivatization of (1,1-Dioxidotetrahydrothien-3-yl)hydrazine hydrochloride

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Compound of Interest

Compound Name: (1,1-Dioxidotetrahydrothien-3-yl)hydrazine hydrochloride

Cat. No.: B086955

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Audience: Researchers, scientists, and drug development professionals.

Introduction: (1,1-Dioxidotetrahydrothien-3-yl)hydrazine, also known as sulfolane hydrazine, is a heterocyclic building block of significant interest in medicinal chemistry. The presence of the sulfone group, a known bioisostere for various functional groups, combined with the reactive hydrazine moiety, makes it a versatile scaffold for generating diverse molecular libraries. Hydrazine derivatives are precursors to a wide range of biologically active compounds, including hydrazones, pyrazoles, and triazoles.[1][2] Derivatization of this core structure allows for the exploration of chemical space to develop novel therapeutic agents, particularly in the realm of central nervous system disorders and enzyme inhibition.[3][4]

These application notes provide a detailed, step-by-step guide for the derivatization of **(1,1-Dioxidotetrahydrothien-3-yl)hydrazine hydrochloride**, focusing on the formation of hydrazones through reaction with carbonyl compounds. Hydrazone synthesis is a fundamental and efficient method for modifying hydrazine-containing molecules.[5][6]

I. General Reaction Scheme: Hydrazone Formation

The primary method for derivatizing (1,1-Dioxidotetrahydrothien-3-yl)hydrazine is through condensation with an aldehyde or ketone to form a stable hydrazone derivative. This reaction is typically acid-catalyzed and proceeds with high efficiency.[7]



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References

- 1. Hydrazides as Powerful Tools in Medicinal Chemistry: Synthesis, Reactivity, and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Hydrazine Derivatives as C-Centered Radical Precursors for C-C Bond Formation Reactions | MDPI [mdpi.com]
- 3. (1,1-Dioxidotetrahydro-3-thienyl)hydrazinehydrochloride [myskinrecipes.com]
- 4. BIOTRANSFORMATION OF HYDRAZINE DERIVATIVES IN THE MECHANISM OF TOXICITY - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Effective methods for the synthesis of hydrazones, quinazolines, and Schiff bases: reaction monitoring using a chemometric approach - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Hydrazone synthesis [organic-chemistry.org]
- 7. WO2006118322A1 - Method for producing hydrazone derivatives - Google Patents [patents.google.com]
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